

Chemical properties and CAS number for bisoxatin acetate

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Compound of Interest

Compound Name: Bisoxatin Acetate

Cat. No.: B1667453

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An In-Depth Technical Guide to Bisoxatin Acetate

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and mechanism of action of **bisoxatin acetate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Identifiers

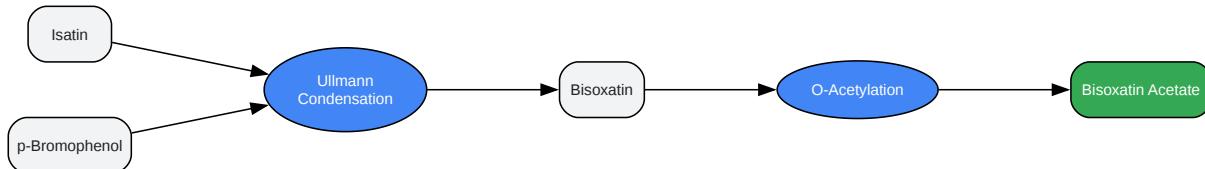
Bisoxatin acetate is a diphenylmethane derivative that has been investigated for its laxative properties.^[1] The compound's key chemical data are summarized below for easy reference.

Property	Value	Source(s)
CAS Number	14008-48-1	[2]
Molecular Formula	C ₂₄ H ₁₉ NO ₆	[3] [4]
Molecular Weight	417.41 g/mol	[5] [2]
IUPAC Name	[4-[2-(4-acetoxyphenyl)-3-oxo-4H-1,4-benzoxazin-2-yl]phenyl] acetate	[3]
Synonyms	Talsis, Maratan, Laxonalin, WY-8138	[3]
Melting Point	190°C	[6]
Solubility	Soluble in DMSO	[5]
InChI Key	ZCBJDQBSLZREAA-UHFFFAOYSA-N	[5] [2]
SMILES	CC(=O)OC1=CC=C(C=C1)C2(C(=O)NC3=CC=CC=C3O2)C4=CC=C(C=C4)OC(=O)C	[5] [2]

Synthesis Overview

The synthesis of **bisoxatin acetate** historically involves the O-acetylation of bisoxatin. The precursor, bisoxatin, is synthesized from isatin via an Ullmann condensation reaction. This process involves reacting isatin with p-bromophenol under high-temperature and alkaline conditions.[\[5\]](#) Another preparative method described involves the reaction of 2,2-dichloro-3-oxo-2,3-dihydrobenz-1,4-oxazine with phenylacetate or by the acetylation of the corresponding diphenol.

A general workflow for the synthesis is outlined in the diagram below.



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General Synthesis Workflow for **Bisoxatin Acetate**.

Mechanism of Action

Bisoxatin acetate functions as a stimulant laxative.^{[7][8]} Its primary mechanism involves increasing intestinal motility and altering fluid and electrolyte transport in the colon.^{[7][9]} After oral administration, **bisoxatin acetate** is hydrolyzed to its active metabolite, bisoxatin.^[5] Bisoxatin then acts locally on the intestinal mucosa.

The proposed signaling pathway involves the stimulation of the enteric nervous system and direct action on intestinal epithelial cells.^[7] This leads to an increase in the secretion of water and electrolytes into the intestinal lumen, which softens the stool and promotes peristalsis.^[7] One of the key interactions is with chloride channels in the epithelial cells, enhancing fluid secretion.^[5]

The metabolic fate of bisoxatin involves absorption and subsequent conjugation to form bisoxatin glucuronide, which is then excreted.^{[5][10]}

The diagram below illustrates the proposed mechanism of action.



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Proposed Mechanism of Action for **Bisoxatin Acetate**.

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